

# 4-Nitro-2,1,3-benzoxadiazole: A Technical Health and Safety Compendium

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## Compound of Interest

Compound Name: 4-Nitro-2,1,3-benzoxadiazole

Cat. No.: B059055

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available health and safety information for **4-Nitro-2,1,3-benzoxadiazole** (NBD). It is intended for informational purposes for a professional audience and should not be substituted for a formal risk assessment. All laboratory work should be conducted in accordance with institutional and national safety guidelines.

## Introduction

**4-Nitro-2,1,3-benzoxadiazole**, also known as 4-nitrobenzofurazan, is a heterocyclic aromatic compound. Its derivatives are widely utilized in biomedical research as fluorescent probes for labeling and sensing biomolecules. While the photophysical properties of NBD derivatives are well-documented, a comprehensive toxicological profile of the parent compound, **4-Nitro-2,1,3-benzoxadiazole**, is not extensively available in public literature. This guide synthesizes the existing safety data, information on related compounds, and the general toxicological profile of nitroaromatic compounds to provide a thorough understanding of the potential hazards associated with its handling and use.

## Hazard Identification and Classification

Based on available safety data sheets from suppliers, **4-Nitro-2,1,3-benzoxadiazole** is classified as an irritant.

GHS Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Signal Word: Warning

Pictogram:

- Exclamation Mark

## Physical and Chemical Properties

A summary of the physical and chemical properties of **4-Nitro-2,1,3-benzoxadiazole** is presented in Table 1.

| Property          | Value   |
|-------------------|---|
| CAS Number        | 16322-19-3  |
| Molecular Formula | C <sub>6</sub> H <sub>3</sub> N <sub>3</sub> O <sub>3</sub> |
| Molecular Weight  | 165.11 g/mol  |
| Appearance        | Not Available   |
| Melting Point     | Not Available   |
| Boiling Point     | Not Available   |
| Solubility        | Not Available   |

## Toxicological Data

Direct experimental toxicological data, such as LD50 or LC50 values for **4-Nitro-2,1,3-benzoxadiazole**, are not readily available in the public domain. The hazard classifications are

likely based on computational models and structural similarities to other nitroaromatic compounds.

## General Toxicology of Nitroaromatic Compounds

Nitroaromatic compounds are a class of chemicals known for their potential toxicity.[1][2] The primary mechanism of toxicity for many nitroaromatics involves the enzymatic reduction of the nitro group to form nitro anion radicals.[2] These radicals can then react with molecular oxygen to produce superoxide anions and other reactive oxygen species (ROS), leading to oxidative stress.[2] Oxidative stress can damage cellular components, including DNA, proteins, and lipids, ultimately leading to cytotoxicity, mutagenicity, and carcinogenicity.[1][3]

## Genotoxicity and Mutagenicity

Many nitroaromatic compounds have been shown to be mutagenic and genotoxic.[3] The genotoxicity is often dependent on the metabolic reduction of the nitro group.[3][4] While specific studies on the genotoxicity of **4-Nitro-2,1,3-benzoxadiazole** are not available, its chemical structure suggests that it may share these properties with other nitroaromatics.

## Handling and Safety Precautions

Given the irritant nature of **4-Nitro-2,1,3-benzoxadiazole** and the general toxicity of nitroaromatic compounds, strict safety protocols should be followed.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear nitrile or other appropriate chemical-resistant gloves. A lab coat or other protective clothing should be worn to prevent skin contact.

- **Respiratory Protection:** If working with powders or aerosols, or in poorly ventilated areas, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

#### Hygiene Measures:

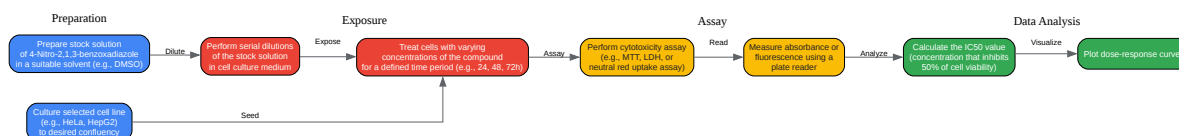
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in laboratory areas.
- Remove contaminated clothing and wash before reuse.

#### Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

## Experimental Protocols and Methodologies

Detailed experimental protocols for the safety evaluation of **4-Nitro-2,1,3-benzoxadiazole** are not available in the published literature. However, a general workflow for assessing the in vitro cytotoxicity of a chemical compound is provided below as a representative example.

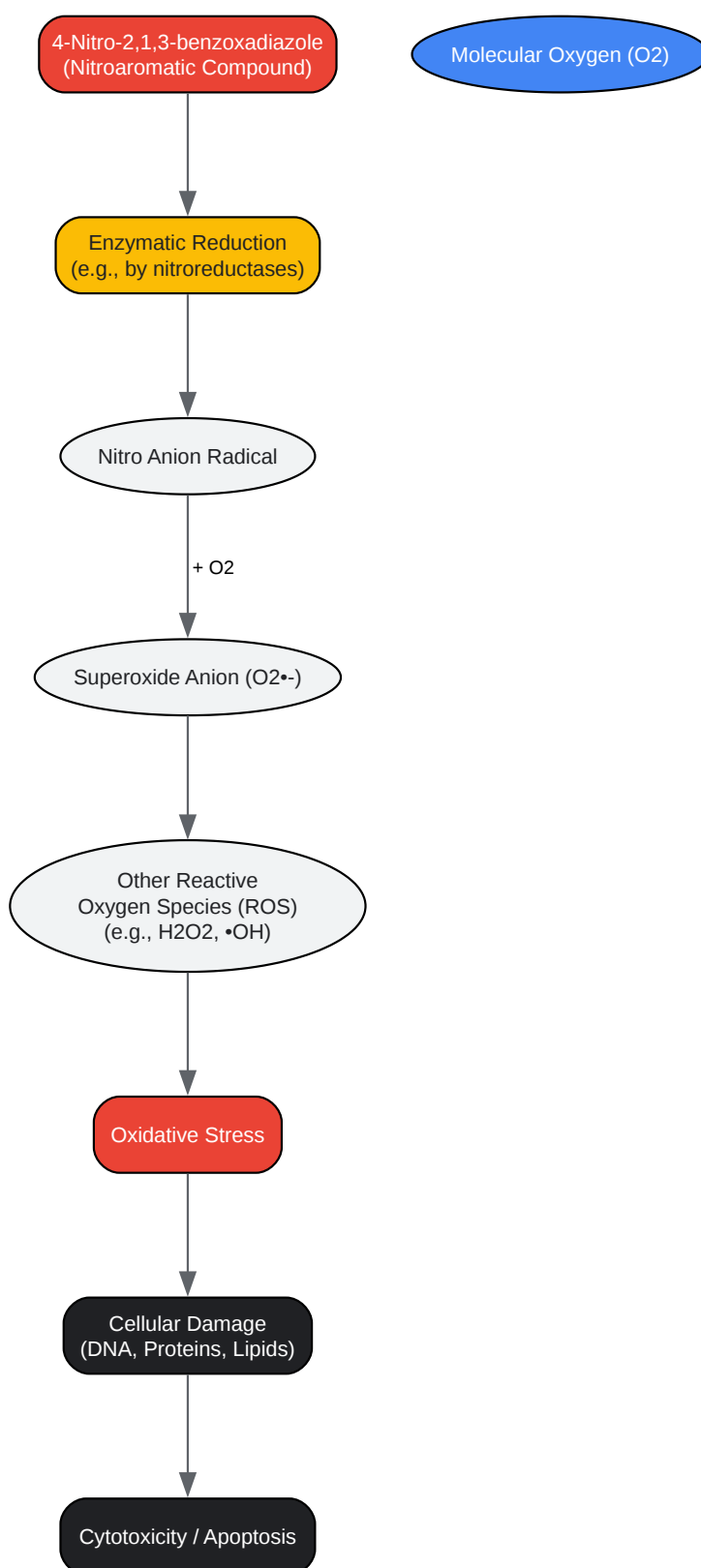


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### *In Vitro Cytotoxicity Assessment Workflow*

## Signaling Pathways

Specific signaling pathways modulated by **4-Nitro-2,1,3-benzoxadiazole** that are directly linked to its general toxicity have not been elucidated. However, the general mechanism of toxicity for nitroaromatic compounds involves the generation of reactive oxygen species (ROS) and subsequent oxidative stress.



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*General Mechanism of Nitroaromatic Compound-Induced Oxidative Stress*

Derivatives of 7-nitro-2,1,3-benzoxadiazole have been shown to inhibit glutathione S-transferases (GSTs), which can lead to the activation of the c-Jun N-terminal kinase (JNK) pathway and induce apoptosis in tumor cells.[5][6] While this is a specific mechanism of action for certain derivatives and may not be directly applicable to the general toxicity of the parent compound, it highlights the potential for NBD-containing molecules to interact with and modulate critical cellular signaling pathways.

## Conclusion

**4-Nitro-2,1,3-benzoxadiazole** is a chemical that should be handled with care, following standard laboratory safety procedures for irritant compounds. While specific quantitative toxicological data is lacking, its classification as a nitroaromatic compound suggests the potential for more severe health effects, including cytotoxicity and genotoxicity, likely mediated through oxidative stress. Researchers and drug development professionals should be aware of these potential hazards and implement appropriate safety measures to minimize exposure. Further toxicological studies are warranted to fully characterize the health and safety profile of this compound.

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